

Zoliflodacin susceptible bacteria *Neisseria gonorrhoeae* *Staphylococcus aureus*

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Compound Focus: Zoliflodacin

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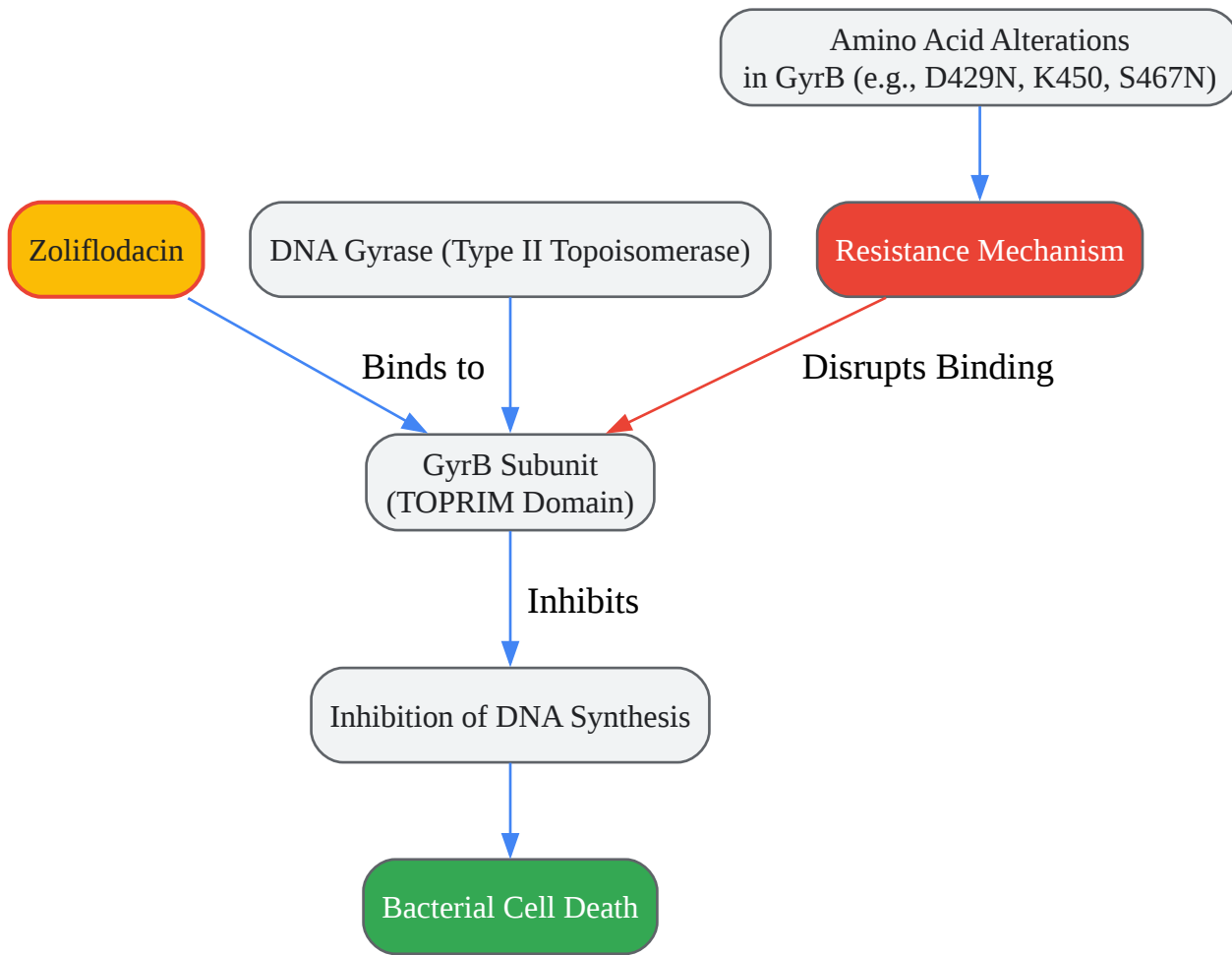
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Mechanism of Action

Zoliflodacin is a first-in-class spiropyrimidinetrione antibiotic with a novel mechanism of action. Unlike fluoroquinolones, which target the GyrA subunit of bacterial DNA gyrase, **zoliflodacin** inhibits DNA replication by binding to the GyrB subunit's TOPRIM domain [1] [2] [3]. This distinct binding site means there is no known cross-resistance with other antibiotic classes currently on the market [2].

The following diagram illustrates its unique mechanism and the potential for resistance development.



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Antibacterial Susceptibility Data

The tables below summarize key in vitro susceptibility data for **zoliflodacin** against *Neisseria gonorrhoeae* from recent global studies and clinical trials.

Table 1: In Vitro Susceptibility of *N. gonorrhoeae* to Zoliflodacin (Global Surveillance, 2021-2024) [4]

This study evaluated 2,993 clinical isolates from eight countries in three WHO regions. The data demonstrate a consistently high susceptibility.

Country / Region	Number of Isolates	Modal MIC (mg/L)	MIC Range (mg/L)	MIC90 (mg/L)
All Countries	2,993	0.032	0.001 - 1	0.064
Cambodia	482	0.064	0.002 - 1	0.064
Thailand	250	0.016	0.004 - 0.064	0.032
South Africa	597	0.032	0.004 - 0.125	0.064
Philippines	843	0.032	0.002 - 0.125	0.064
Notable Finding	Two isolates from Cambodia had elevated MICs (0.5 and 1 mg/L), both harboring a GyrB D429N mutation.			

Table 2: Correlation Between Zoliflodacin MIC and Microbiological Cure in Phase 3 Trial [5] [3] This data correlates in vitro susceptibility with clinical outcomes from the pivotal Phase 3 trial.

Parameter	Value / Outcome	Details
Effective MIC Range	≤ 0.25 µg/mL	Associated with high microbiological cure rates. Nearly all trial isolates fell within this range [3].
Urogenital Cure Rate (Ciprofloxacin-Resistant)	96.6% (346/358)	95% CI: 94.2–98.3 [5].
Urogenital Cure Rate (Ciprofloxacin-Susceptible)	97.4% (113/116)	95% CI: 92.6–99.5 [5].
Other Infection Sites	High cure rates maintained	Consistent efficacy at rectal and pharyngeal sites [5] [3].

Table 3: Susceptibility Comparison with Other Antibiotics (Japanese Study, 2015-2022) [1] A study of 147 clinical isolates from Japan highlights **zoliflodacin**'s potency against quinolone-resistant strains.

Antibiotic Class	Antibiotic	Non-Susceptibility Rate (%)
Cephalosporin	Ceftriaxone (CTRX)	0.0
Spiropyrimidinetrione	Zoliflodacin (ZFD)	39.5
Fluoroquinolones	Sitafloxacin (STFX)	65.3
	Ciprofloxacin (CPFX)	80.3
	Garenoxacin (GRNX)	83.7

Experimental Protocols for Susceptibility Testing

For researchers replicating these studies, here are the standardized methodologies used in the cited literature.

Protocol 1: Agar Dilution Method for MIC Determination [1] [4] This is the standard method used in recent surveillance studies and the Phase 3 trial.

- **Medium:** GC agar plates (e.g., GCVIT), supplemented with 1% IsoVitalex [4].
- **Inoculum:** Prepare a bacterial suspension adjusted to a standard turbidity (e.g., 0.5 McFarland) and spot onto agar plates containing serial two-fold dilutions of **zoliflodacin** [1].
- **Incubation:** 20-24 hours at $36 \pm 1^\circ\text{C}$ in a humid, CO_2 -enriched atmosphere [4].
- **MIC Definition:** The lowest concentration of antibiotic that completely inhibits visible growth of the organism [1].
- **Quality Control:** Use recommended reference strains like *N. gonorrhoeae* ATCC 49226 [1] [4].

Protocol 2: Genetic Analysis of Resistance Mechanisms [1] [4] To investigate the genetic basis for reduced susceptibility.

- **DNA Extraction:** Use a simple boiling method (95°C for 15 min) followed by centrifugation [1].
- **PCR Amplification:** Amplify the quinolone resistance-determining region (QRDR) of target genes, specifically *gyrB*, as well as *gyrA*, *parC*, and *parE* using specific primers [1].
- **Sequencing:** Perform Sanger sequencing or Whole Genome Sequencing (WGS) on the PCR products [1] [4].

- **Analysis:** Align sequences to a reference genome to identify amino acid alterations, with particular focus on **GyrB codons D429, K450, and S467**, which are linked to increased **zoliflodacin** MICs [4].

Current Drug Status and Context

- **Development Status: Zoliflodacin** is currently under regulatory review by the U.S. FDA for the treatment of uncomplicated gonorrhea, with a target action date of December 15, 2025 [5] [2] [3].
- **Target Indication:** It is being developed specifically as a **single-dose oral treatment for uncomplicated gonorrhea**, including infections caused by multidrug-resistant *Neisseria gonorrhoeae* [5] [2]. Its development has been prioritized due to the emergence of ceftriaxone-resistant gonorrhea strains [4].
- **Activity against *Staphylococcus aureus*:** The search results provided no data or mention of **zoliflodacin's** activity against *S. aureus**. *Its development appears highly focused on *N. gonorrhoeae.*

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References

1. Susceptibility of *Neisseria gonorrhoeae* to Zoliflodacin and ... [pmc.ncbi.nlm.nih.gov]
2. IDWeek 2025: zoliflodacin is non-inferior to ceftriaxone ... [clinicaltrialsarena.com]
3. Sarah McLeod, PhD, discusses high cure rates with ... [contemporaryobgyn.net]
4. High susceptibility to the novel antimicrobial zoliflodacin among... [pmc.ncbi.nlm.nih.gov]
5. Innoviva Specialty Therapeutics Announces Oral... - BioSpace [biospace.com]

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